

# An In-depth Technical Guide to 4-Isobutylbenzaldehyde (CAS: 40150-98-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Isobutylbenzaldehyde

Cat. No.: B042465

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Isobutylbenzaldehyde**, with the CAS number 40150-98-9, is an aromatic aldehyde that serves as a crucial intermediate in organic synthesis and medicinal chemistry.<sup>[1]</sup> Its chemical structure, featuring a benzaldehyde ring substituted with an isobutyl group at the para position, makes it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a particular focus on its relevance in drug discovery and development.

## Physicochemical Properties

The fundamental physicochemical properties of **4-Isobutylbenzaldehyde** are summarized in the table below, providing essential data for its handling, characterization, and use in experimental settings.

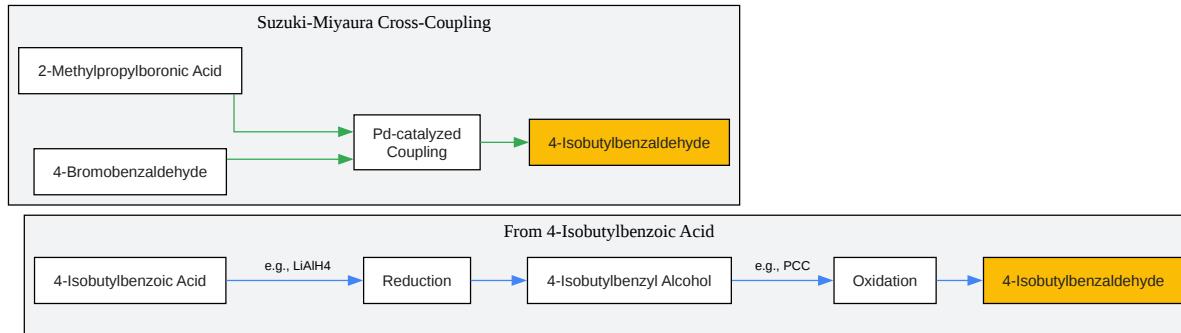
Property	Value	Reference
CAS Number	40150-98-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	162.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to very pale yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	251.10 °C (estimated)	<a href="#">[2]</a>
Density	0.96 g/cm <sup>3</sup>	<a href="#">[3]</a>
Refractive Index	1.52	<a href="#">[3]</a>
Solubility in Water	50.32 mg/L at 25 °C (estimated)	<a href="#">[2]</a>
Purity	>95.0% (GC)	<a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	LXPWGAZYJHUWPM-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[5]</a>
SMILES	CC(C)CC1=CC=C(C=C1)C=O	<a href="#">[4]</a> <a href="#">[5]</a>

## Synthesis and Production

The synthesis of **4-Isobutylbenzaldehyde** can be achieved through various chemical routes. The selection of a particular method often depends on the availability of starting materials, desired yield, and scalability.

## Synthetic Pathways

Several synthetic approaches have been reported for the preparation of **4-Isobutylbenzaldehyde**.<sup>[6]</sup> A common method involves the oxidation of the corresponding alcohol, 4-isobutylbenzyl alcohol. Another approach starts from 4-isobutylbenzoic acid, which can be converted to the aldehyde via its acyl chloride or benzyl alcohol derivative.<sup>[6]</sup> Additionally, the Suzuki-Miyaura cross-coupling reaction between 4-bromobenzaldehyde and 2-methylpropylboronic acid presents a modern and efficient route.<sup>[6]</sup>



[Click to download full resolution via product page](#)

#### *Synthetic Routes to **4-Isobutylbenzaldehyde**.*

## Experimental Protocol: Oxidation of **4-Isobutylbenzyl Alcohol**

This protocol outlines a general procedure for the synthesis of **4-Isobutylbenzaldehyde** via the oxidation of 4-isobutylbenzyl alcohol using pyridinium chlorochromate (PCC).

### Materials:

- 4-Isobutylbenzyl alcohol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM) as solvent
- Silica gel
- Anhydrous sodium sulfate

- Standard laboratory glassware for organic synthesis

#### Procedure:

- Setup: A round-bottom flask equipped with a magnetic stirrer is charged with a solution of 4-isobutylbenzyl alcohol in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: PCC is added portion-wise to the stirred solution at room temperature. The amount of PCC is typically 1.5 equivalents relative to the alcohol.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is diluted with an appropriate solvent like diethyl ether and filtered through a pad of silica gel to remove the chromium salts. The filtrate is collected.
- Purification: The solvent is removed from the filtrate under reduced pressure. The resulting crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate).
- Characterization: The purified **4-Isobutylbenzaldehyde** is characterized by analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy to confirm its structure and purity.[4][7]

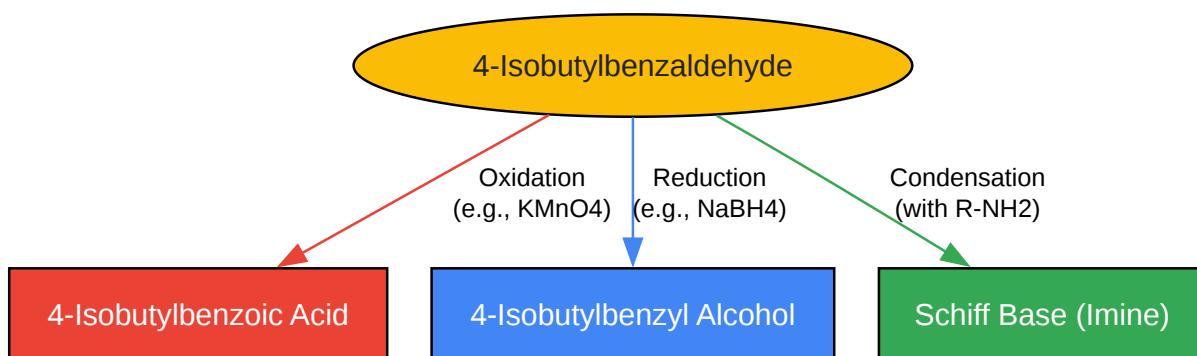
## Chemical Reactivity and Characterization

The aldehyde functional group in **4-Isobutylbenzaldehyde** is highly reactive and can undergo a variety of chemical transformations, making it a valuable synthetic intermediate.[1]

#### Key Reactions:

- Oxidation: It can be oxidized to 4-isobutylbenzoic acid using strong oxidizing agents.[1]
- Reduction: The aldehyde can be reduced to 4-isobutylbenzyl alcohol with reducing agents like sodium borohydride.[1]

- Nucleophilic Addition: The carbonyl carbon is susceptible to nucleophilic attack, leading to the formation of alcohols (Grignard reaction), imines (reaction with primary amines), and other derivatives.[1]



[Click to download full resolution via product page](#)

#### *Key Chemical Reactions of 4-Isobutylbenzaldehyde.*

Analytical Characterization: The identity and purity of **4-Isobutylbenzaldehyde** are typically confirmed using a combination of spectroscopic and chromatographic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR provide detailed information about the molecular structure.[4][7]
- Infrared (IR) Spectroscopy: The presence of a strong absorption band corresponding to the aldehyde carbonyl group (C=O) is a key diagnostic feature.[4]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern of the molecule.[4]
- Gas Chromatography (GC): GC is often employed to assess the purity of the compound.[3]

## Applications in Drug Development and Research

**4-Isobutylbenzaldehyde** is a significant precursor in the synthesis of various pharmaceuticals and has been investigated for its own biological activities.[1]

## Precursor for Non-Steroidal Anti-Inflammatory Drugs (NSAIDs)

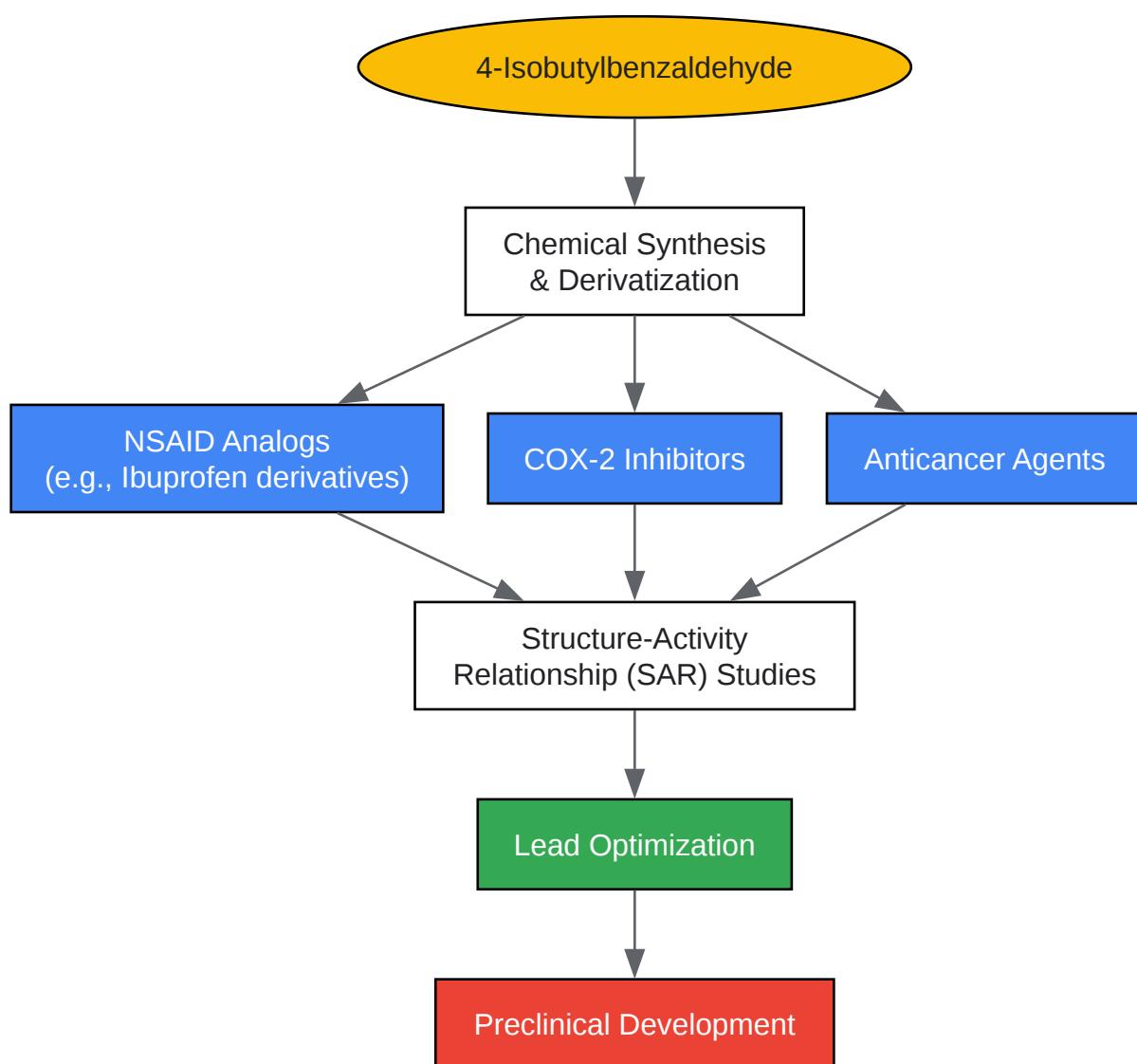
A prominent application of **4-Isobutylbenzaldehyde** is its role as a key intermediate in the synthesis of ibuprofen derivatives and other related NSAIDs.<sup>[1]</sup> The isobutylphenyl moiety is a core structural feature of this class of drugs. Its aldehyde group provides a versatile handle for the chemical modifications required to build the final drug molecules, facilitating structure-activity relationship (SAR) studies.<sup>[1]</sup>

## Synthesis of Novel Therapeutic Agents

This compound is utilized in the synthesis of novel analgesic and anti-inflammatory agents, including inhibitors of cyclooxygenase-2 (COX-2) enzymes.<sup>[8]</sup> It has also been used in the development of inhibitors of breast cancer stem cells.<sup>[8]</sup>

## Biological Activity

Research has shown that **4-Isobutylbenzaldehyde** and its derivatives possess potential biological activities, including antibacterial properties.<sup>[1]</sup> The mechanism of action is thought to involve the reaction of the aldehyde group with amino groups in bacterial proteins, forming Schiff bases that can disrupt protein function.<sup>[1]</sup> Furthermore, derivatives of this compound have been reported to inhibit enzymes involved in cancer progression.<sup>[1]</sup>



[Click to download full resolution via product page](#)

*Role of 4-Isobutylbenzaldehyde in Drug Discovery.*

## Safety and Handling

## Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Isobutylbenzaldehyde** is classified with the following hazards:

- Harmful if swallowed (H302).[9][10]
- May cause an allergic skin reaction (H317).[9][10]

- Causes skin irritation (H315) and serious eye irritation (H319).
- May cause respiratory irritation (H335).
- Very toxic to aquatic life with long-lasting effects (H410).[\[9\]](#)[\[10\]](#)

## Recommended Handling and Storage

- Handling: Use in a well-ventilated area.[\[10\]](#) Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and lab coat.[\[10\]](#) Avoid contact with skin and eyes and prevent the formation of aerosols.[\[10\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[10\]](#) It is recommended to store under an inert atmosphere as it can be air-sensitive.[\[3\]](#)

## Conclusion

**4-Isobutylbenzaldehyde** is a high-value aromatic aldehyde with significant applications in organic synthesis, particularly in the pharmaceutical industry. Its utility as a precursor for NSAIDs and other therapeutic agents, combined with the potential biological activities of its derivatives, makes it a compound of great interest to researchers in drug discovery and development. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is essential for its effective and responsible use in a research setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Isobutylbenzaldehyde | High-Purity Research Chemical [benchchem.com]
- 2. 4-isobutyl benzaldehyde, 40150-98-9 [thegoodsentscompany.com]
- 3. labproinc.com [labproinc.com]
- 4. Benzaldehyde, 4-(2-methylpropyl)- | C11H14O | CID 577537 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 4-イソブチルベンズアルデヒド AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. 4-Isobutylbenzaldehyde(40150-98-9) 1H NMR [m.chemicalbook.com]
- 8. 4-Isobutylbenzaldehyde | 40150-98-9 [chemicalbook.com]
- 9. 4-Isobutylbenzaldehyde - Safety Data Sheet [chemicalbook.com]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Isobutylbenzaldehyde (CAS: 40150-98-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042465#4-isobutylbenzaldehyde-cas-number-40150-98-9]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)